

# Dodecylguanidine Hydrochloride (CAS No. 13590-97-1): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Dodecylguanidine

Cat. No.: B090949

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## Introduction

**Dodecylguanidine** hydrochloride (DGH), identified by CAS number 13590-97-1, is a cationic surfactant belonging to the guanidine class of compounds.[1] It is structurally characterized by a long, hydrophobic dodecyl tail and a hydrophilic, positively charged guanidinium head group.[2][3] This amphipathic nature underpins its broad-spectrum antimicrobial activity and its utility in a wide range of industrial and research applications.[2][4] DGH is effective against bacteria (both Gram-positive and Gram-negative), fungi, and algae.[2] It is commonly used as a biocide and disinfectant in industrial water systems, pulp and paper manufacturing, and as a component in detergents and coatings.[4][5] In research settings, it serves as a tool for studying microbial membrane disruption and other cellular processes.[2][6] This document provides a detailed overview of the technical information available for **Dodecylguanidine Hydrochloride**.

## Physicochemical Properties

**Dodecylguanidine** hydrochloride is typically a white to off-white crystalline powder with good solubility in water and some organic solvents.[5] Its properties make it suitable for various formulations.[5]

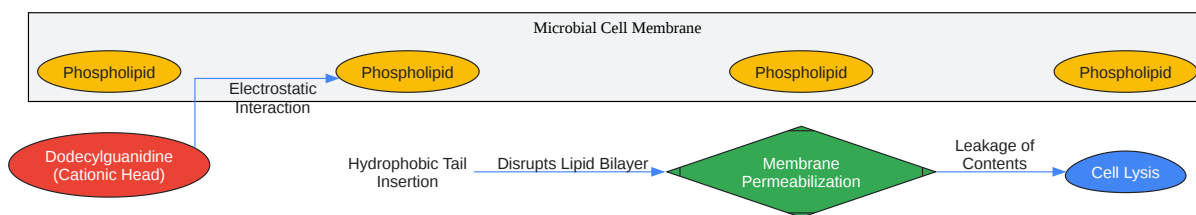
Property	Value	Source(s)
CAS Number	13590-97-1	[7]
Molecular Formula	C <sub>13</sub> H <sub>30</sub> CIN <sub>3</sub>	[7][8]
Molecular Weight	263.85 g/mol	[7][8]
Synonyms	N-Dodecylguanidine hydrochloride, 1- Dodecylguanidine hydrochloride, DGH	[1][9]
Appearance	White to off-white crystalline powder	[5]
Density	0.95 g/cm <sup>3</sup>	[10][11]
Boiling Point	352.8 °C at 760 mmHg	[11]
Flash Point	167.2 °C	[11]
Solubility	Soluble in water	[5]

## Biological Activity and Mechanism of Action

The primary biological activity of DGH is its function as a broad-spectrum antimicrobial agent. [2] Its mechanism of action is multifaceted, primarily targeting cellular membranes and vital cellular processes.

### 1. Microbial Membrane Disruption

The cationic guanidinium headgroup of DGH interacts with negatively charged components of microbial cell membranes, such as phosphates in phospholipids.[12] The hydrophobic dodecyl tail then inserts into and disrupts the lipid bilayer.[2][6] This leads to increased membrane permeability, leakage of essential intracellular components, and ultimately, cell lysis.[2][3]

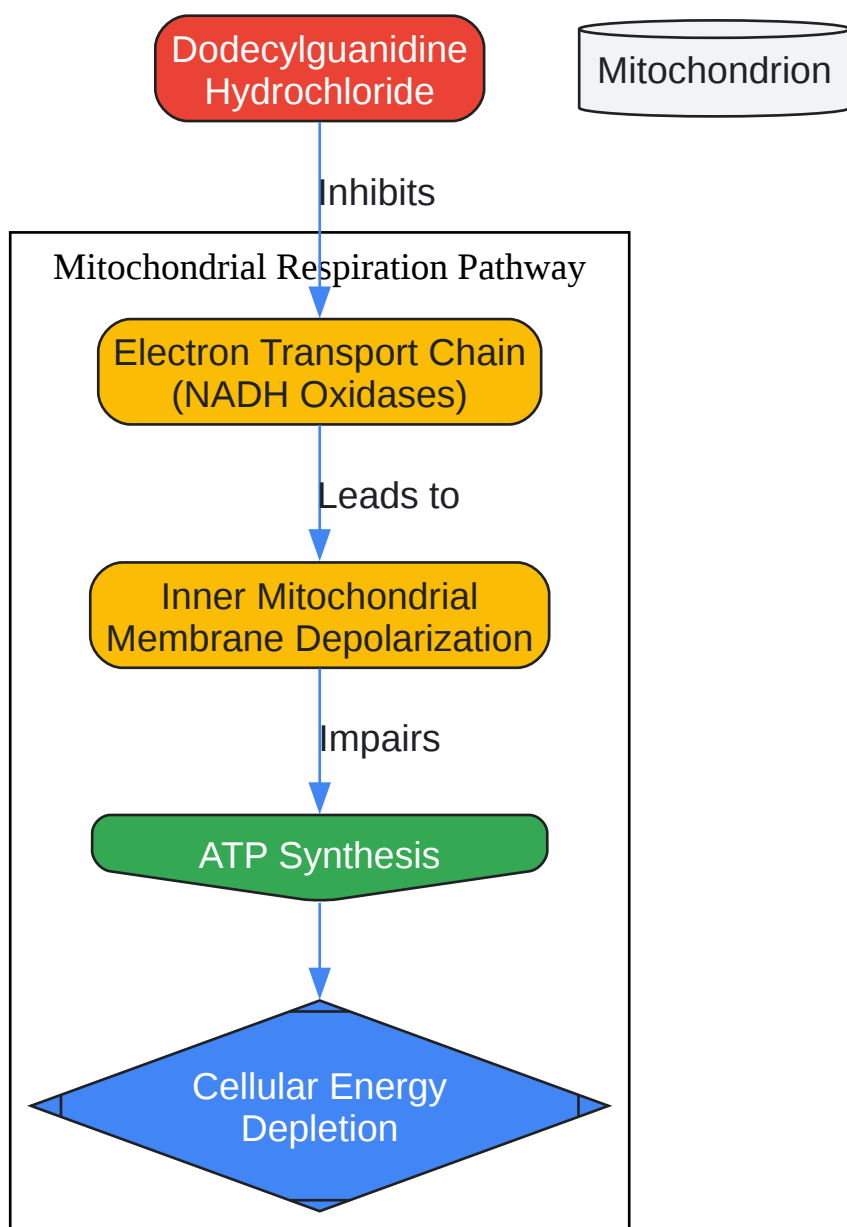


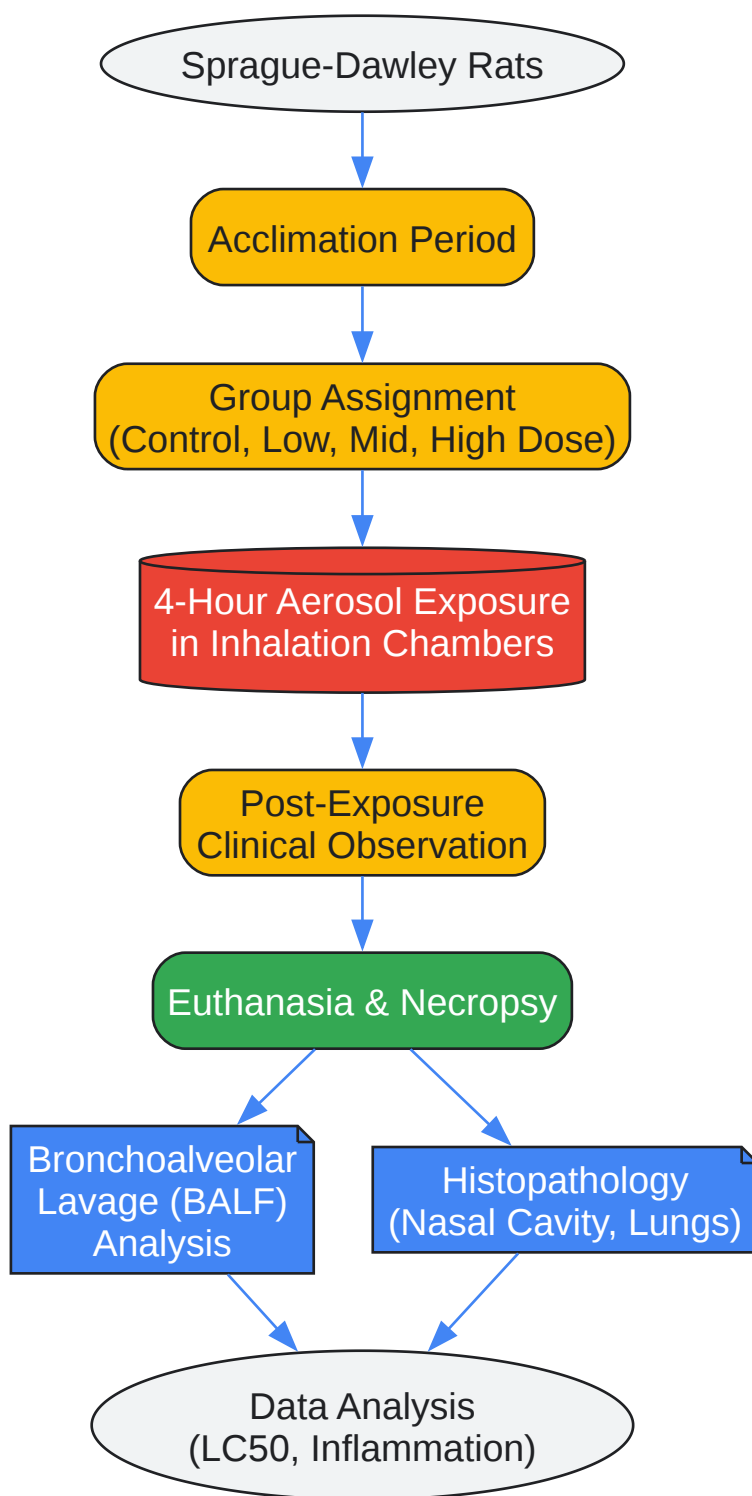
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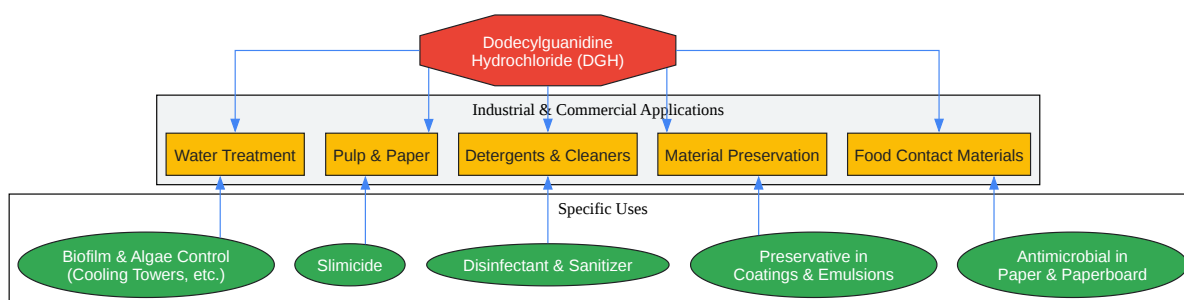
Fig. 1: DGH mechanism of microbial membrane disruption.

## 2. Inhibition of Mitochondrial Respiration

Studies on the related compound dodine (**dodecylguanidine** acetate) show that a primary mode of action is the inhibition of mitochondrial respiration.[2] DGH is believed to act similarly by interfering with the electron transport chain, specifically affecting NADH oxidases.[2] This leads to the depolarization of the inner mitochondrial membrane, severely impairing ATP synthesis and depriving the cell of energy.[2]







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